

# An In-depth Technical Guide to 2-Naphthalenesulfonyl Chloride

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## Compound of Interest

Compound Name: 2-Naphthalenesulfonyl chloride

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This guide provides a comprehensive overview of **2-naphthalenesulfonyl chloride**, a key reagent in organic synthesis and analytical chemistry. It covers its chemical identity, physicochemical properties, and common applications, with a focus on its utility in drug development and analytical sciences.

## Chemical Identity and Synonyms

**2-Naphthalenesulfonyl chloride** is an organosulfur compound widely used as an intermediate in the synthesis of dyes and pharmaceuticals and as a derivatizing agent.<sup>[1]</sup> To facilitate comprehensive literature and database searches, a list of its synonyms and chemical identifiers is provided below.

Identifier Type	Value	Source
IUPAC Name	naphthalene-2-sulfonyl chloride	PubChem[2]
CAS Number	93-11-8	Chemical Bull Pvt. Ltd.[1], PubChem[2]
EC Number	202-219-9	PubChem[2], Sigma-Aldrich
PubChem CID	7125	PubChem[2], Fisher Scientific[3]
UNII	W3N8WRJ279	PubChem[2]
Beilstein/REAXYS	641898	Sigma-Aldrich
MDL Number	MFCD00004087	PubChem[2], Fisher Scientific[3]
InChI Key	OPECTNGATDYLSS-UHFFFAOYSA-N	PubChem[2], Sigma-Aldrich
SMILES	<chem>C1=CC=C2C=C(C(=CC2=C1)S(=O)(=O)Cl</chem>	PubChem[2], Sigma-Aldrich
Common Synonyms	Naphthalene-2-sulfonyl chloride	Chemical Bull Pvt. Ltd.[1], PubChem[2]
Beta-Naphthalenesulfonyl chloride	Chemical Bull Pvt. Ltd.[1], PubChem[2]	
2-Naphthylsulfonyl chloride	Chemical Bull Pvt. Ltd.[1], PubChem[2]	
Naphthalene-2-sulfonic acid chloride	PubChem[2], Cheméo[4]	
2-Naphthalenylsulfonyl chloride	PubChem[2], Cheméo[4]	

## Physicochemical Properties

The physical and chemical properties of **2-naphthalenesulfonyl chloride** are critical for its handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Formula	C10H7ClO2S	Chemical Bull Pvt. Ltd.[1], PubChem[2]
Molecular Weight	226.68 g/mol	PubChem[2], Sigma-Aldrich
Appearance	White to light yellow powder/crystal	Tokyo Chemical Industry
Melting Point	74-76 °C	Chemical Bull Pvt. Ltd.[1], Sigma-Aldrich, ChemicalBook[5]
Boiling Point	147.7 °C @ 0.6 mmHg	Sigma-Aldrich, ChemicalBook[5]
Purity	>98.0% (GC)	Tokyo Chemical Industry
Vapor Pressure	0.004 Pa @ 25 °C	ChemicalBook[5]

## Experimental Protocols and Applications

**2-Naphthalenesulfonyl chloride** is a versatile reagent. Its sulfonyl chloride group readily reacts with primary and secondary amines, making it valuable for both synthesis and analysis.

A key application in drug development is its use as a "capping reagent." For instance, it has been employed to convert histamine, a potent agonist at all histamine receptor subtypes, into a selective H<sub>3</sub>-receptor antagonist. This chemical modification is crucial for developing therapeutic agents with high specificity.

Logical Workflow: From Agonist to Antagonist

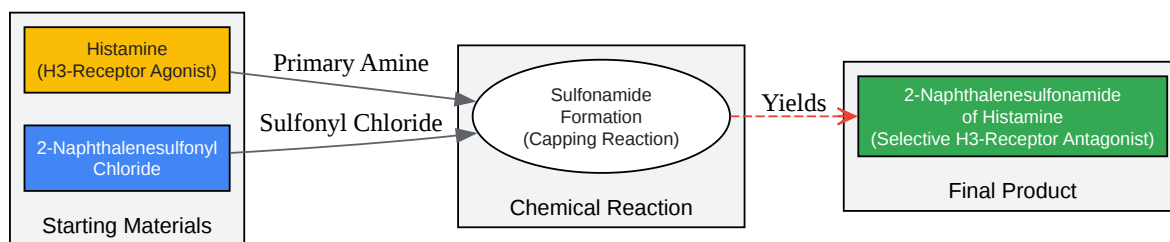
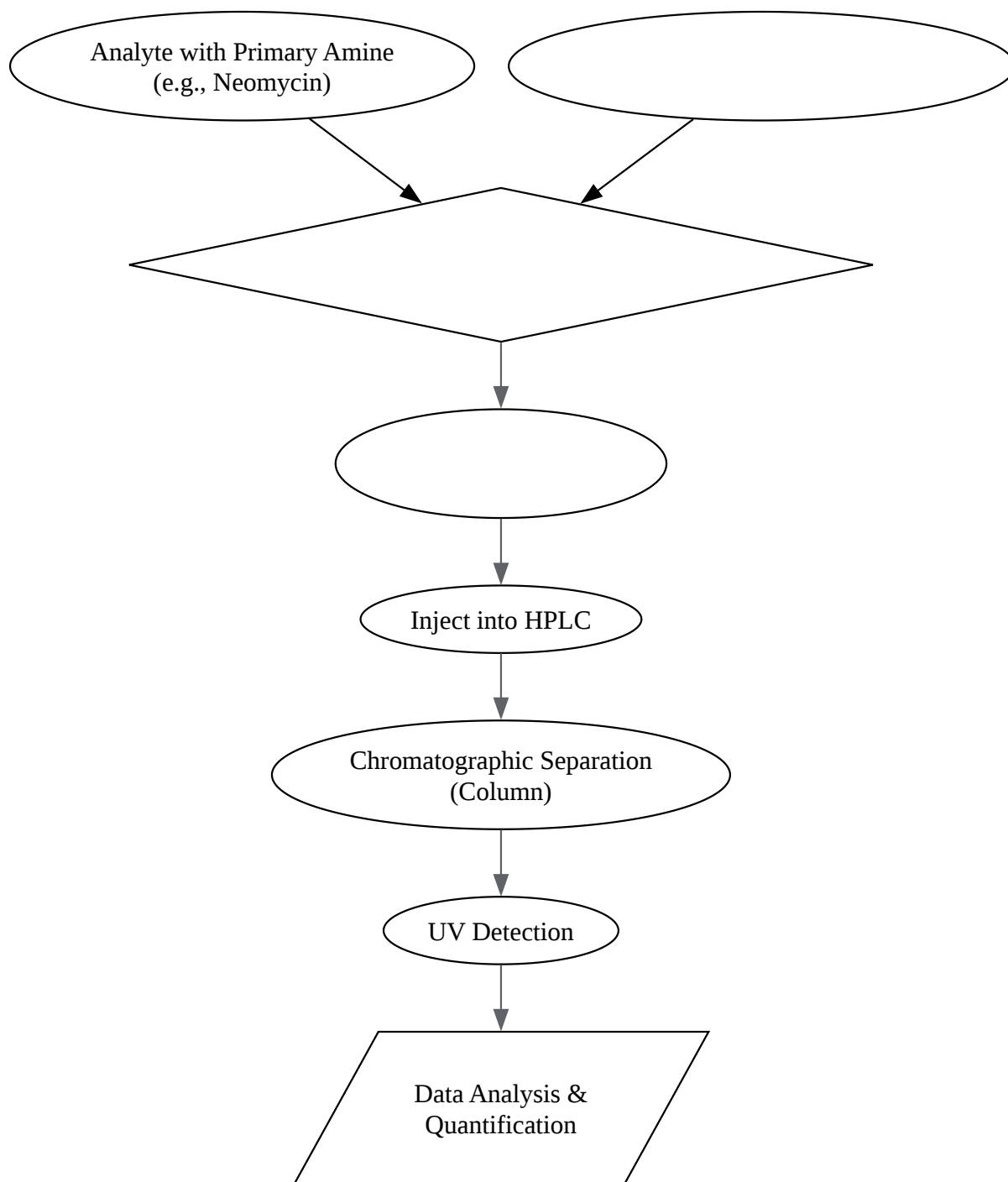


Figure 1: Agonist to Antagonist Conversion Workflow

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In analytical chemistry, **2-naphthalenesulfonyl chloride** is used for the pre-column derivatization of compounds containing primary or secondary amine groups, such as the antibiotic neomycin sulfate. This process attaches a naphthalene moiety, which is highly UV-absorbent, to the analyte. This significantly enhances the analyte's detectability by UV detectors in High-Performance Liquid Chromatography (HPLC) systems, allowing for sensitive quantification.



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